

Essential Safety and Operational Guide for Handling SRT3025

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Compound of Interest

Compound Name: **SRT3025**

Cat. No.: **B3027058**

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This document provides immediate, essential safety, handling, and disposal information for **SRT3025**, a sirtuin 1 (SIRT1) activator. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper management of this compound.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **SRT3025**.

Property	Value	Source
Molecular Formula	C ₃₁ H ₃₁ N ₅ O ₂ S ₂ • HCl	[1]
Formula Weight	606.2 g/mol	[1]
Purity	≥98%	[2]
Appearance	A solid	[2]
Storage Temperature	-20°C	[2]
Stability	≥4 years	[2]
Solubility (Chloroform)	~30 mg/mL	[2]
Solubility (DMSO, DMF, Ethanol)	Slightly soluble	[1] [2]
In Vitro Activity (SU.86.86 cells)	IC ₅₀ = 0.98 μM	[2]
In Vitro Concentration (BMDMs)	2 μM	[2]

Personal Protective Equipment (PPE) and Handling

SRT3025 should be considered hazardous until more information is available.[\[2\]](#) Adherence to the following PPE and handling guidelines is mandatory to minimize exposure risk.

Engineering Controls:

- Work with **SRT3025** in a well-ventilated area.[\[3\]](#) For procedures that may generate dust or aerosols, use a certified chemical fume hood.[\[4\]](#)
- Ensure that eyewash stations and safety showers are readily accessible near the workstation.[\[3\]](#)

Personal Protective Equipment:

- Eye and Face Protection: Wear tightly fitting safety goggles. If there is a splash hazard, use additional face protection.[3][5]
- Hand Protection: Wear chemical-resistant, impervious gloves such as butyl-rubber or nitrile rubber.[3][6] Be aware of the breakthrough time of your gloves.
- Skin and Body Protection: A standard laboratory coat is required. For tasks with a higher risk of exposure, consider additional protective clothing like sleevelets, an apron, or disposable suits to prevent skin contact.[3]
- Respiratory Protection: If dust or aerosols are generated and engineering controls are insufficient, use a respirator with an approved filter.[3]

Hygiene Practices:

- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[2]
- Wash hands thoroughly after handling the compound, before breaks, and at the end of the workday.[2][3]
- Do not eat, drink, or smoke in areas where **SRT3025** is handled.[3]
- Contaminated work clothing should not be allowed out of the laboratory and should be decontaminated or disposed of as hazardous waste.[5]

Experimental Protocol: In Vitro **SRT3025** Treatment of AML12 Hepatocytes

This protocol is adapted from a study investigating the effect of **SRT3025** on LDLR and PCSK9 expression in mouse hepatoma cells.[7][8]

1. Cell Culture:

- Culture AML12 mouse hepatoma cells in a 1:1 (v/v) mixture of DMEM and Ham's F12 medium.
- Supplement the medium with insulin (5 µg/mL), transferrin (5 µg/mL), selenium (5 ng/mL), and dexamethasone (40 ng/mL).[7]

2. Preparation of **SRT3025** Stock Solution:

- Prepare a stock solution of **SRT3025** in an appropriate solvent, such as DMSO.[9]
- Purge the solvent with an inert gas before dissolving the compound.[2]

3. Treatment of Cells:

- Seed the AML12 cells in appropriate culture plates.
- Once the cells have reached the desired confluence, treat them with varying concentrations of **SRT3025** (e.g., 0-10 μ M) or a vehicle control (DMSO).[7][8]
- Incubate the cells for the desired time period (e.g., 24 hours).[8]

4. Analysis of Protein Expression:

- Following treatment, lyse the cells to extract total protein.
- Perform Western blotting to analyze the expression levels of target proteins such as LDLR and PCSK9.[7][8]
- Use an appropriate loading control, such as β -actin, to normalize the results.[8]

5. Analysis of LDL Uptake (Optional):

- To assess the functional consequences of changes in LDLR expression, perform an LDL uptake assay.
- Incubate the treated cells with BODIPY-labeled LDL.[7]
- Measure the fluorescence intensity to quantify LDL uptake.[7]

Disposal Plan

Treat all **SRT3025** waste as hazardous waste. Follow your institution's Environmental Health and Safety (EHS) guidelines for hazardous waste disposal.[4]

1. Waste Segregation and Collection:

- Solid Waste: Collect all solid waste contaminated with **SRT3025**, including unused compound, contaminated PPE (gloves, etc.), and weighing papers, in a dedicated, clearly labeled hazardous waste container.[4]
- Liquid Waste: Collect solutions containing **SRT3025** in a separate, sealed, and properly labeled hazardous liquid waste container. Indicate the solvent used on the label (e.g.,

"**SRT3025** in DMSO"). Do not dispose of aqueous solutions containing **SRT3025** down the drain.[4]

2. Labeling of Waste Containers:

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name "**SRT3025**".[4]

3. Storage of Hazardous Waste:

- Store waste containers in a designated and controlled satellite accumulation area within the laboratory.[4]
- Keep waste containers closed except when adding waste.[4]

4. Arranging for Disposal:

- When the waste container is full or no longer in use, arrange for its collection by your institution's EHS department or a licensed hazardous waste disposal contractor.[4]

SRT3025 Signaling Pathway in Hepatocytes

The following diagram illustrates the signaling pathway by which **SRT3025** is understood to increase LDLR expression in hepatocytes.



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